

Application Notes and Protocols for c-Met-IN-9 in Cell Culture

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *c-Met-IN-9*

Cat. No.: *B12408381*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the solubility and preparation of **c-Met-IN-9** for use in cell culture experiments. **c-Met-IN-9** is a potent and selective inhibitor of the c-Met receptor tyrosine kinase, a key regulator of cell growth, motility, and invasion.

Dysregulation of the c-Met signaling pathway is implicated in the progression of numerous cancers, making it a critical target for therapeutic development.

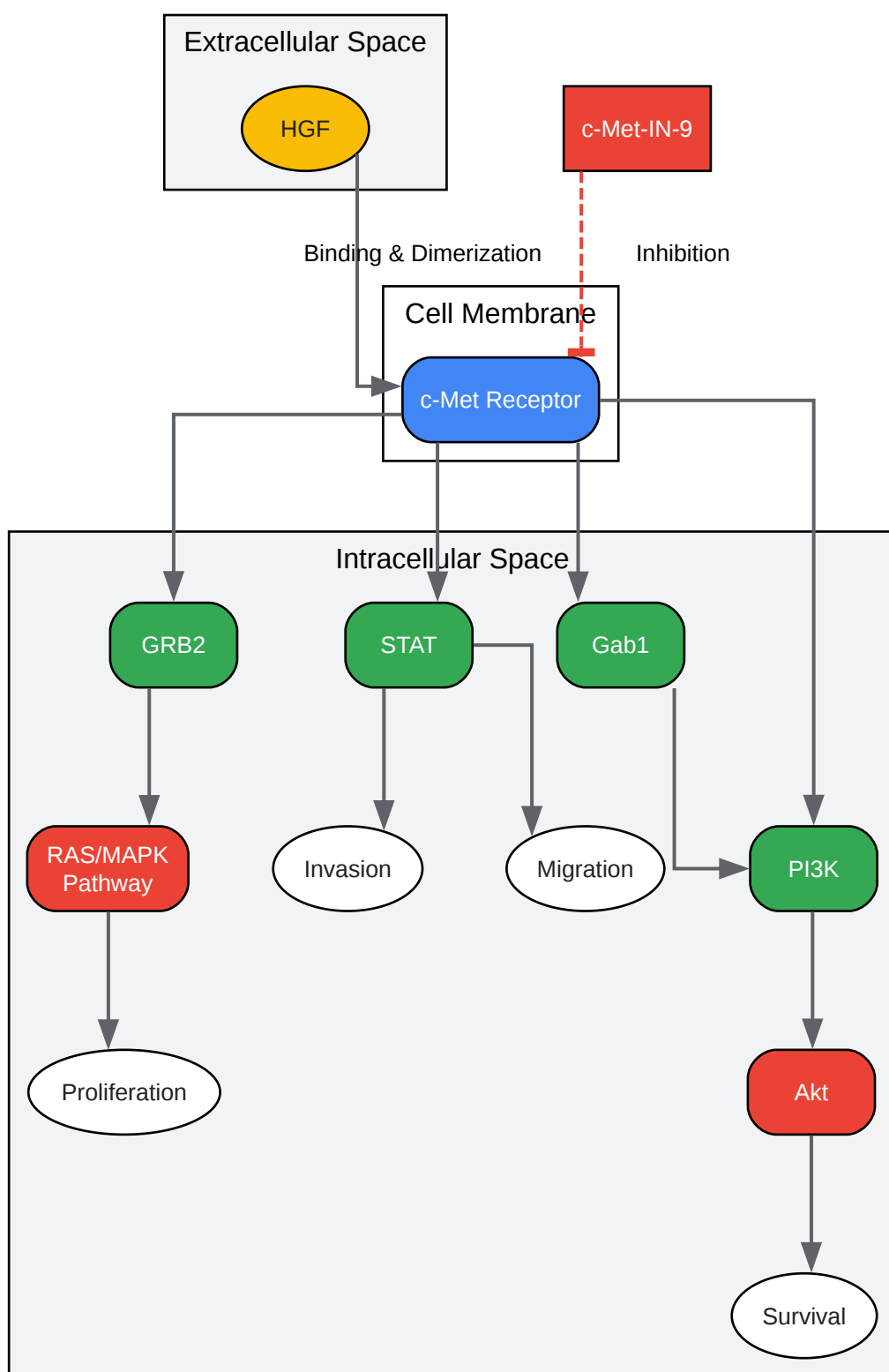
c-Met-IN-9: Mechanism of Action

c-Met-IN-9 is a 4-phenoxy pyridine derivative that acts as a c-Met kinase inhibitor with an IC₅₀ of 12 nM.^[1] By binding to the ATP-binding site of the c-Met kinase domain, **c-Met-IN-9** blocks its autophosphorylation and the subsequent activation of downstream signaling pathways. This inhibition leads to the induction of apoptosis and a reduction in tumor cell proliferation and motility.^[1]

c-Met Signaling Pathway

The c-Met signaling pathway is initiated by the binding of its ligand, hepatocyte growth factor (HGF), to the c-Met receptor. This interaction induces receptor dimerization and

autophosphorylation of key tyrosine residues in the kinase domain, creating docking sites for various downstream signaling molecules. These include Gab1, GRB2, and PI3K, which in turn activate major signaling cascades such as the RAS/MAPK, PI3K/Akt, and STAT pathways. These pathways collectively regulate essential cellular processes like proliferation, survival, migration, and invasion. Aberrant activation of this pathway is a hallmark of many cancers.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- To cite this document: BenchChem. [Application Notes and Protocols for c-Met-IN-9 in Cell Culture]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12408381/docs#application-notes-and-protocols-for-c-met-in-9-in-cell-culture\]](https://www.benchchem.com/product/b12408381/docs#application-notes-and-protocols-for-c-met-in-9-in-cell-culture)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)